

Personal protective equipment for handling Sodium 3-methyl-2-oxobutanoate-13C2,d4

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Compound of Interest

Compound Name: Sodium 3-methyl-2-oxobutanoate-13C2,d4

Cat. No.: B15089014

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Essential Safety and Handling Guide for Sodium 3-methyl-2-oxobutanoate-13C2,d4

This guide provides crucial safety and logistical information for researchers, scientists, and drug development professionals handling **Sodium 3-methyl-2-oxobutanoate-13C2,d4**. The following procedures are designed to ensure safe handling, storage, and disposal of this compound.

While the Safety Data Sheet (SDS) for **Sodium 3-methyl-2-oxobutanoate-13C2,d4** indicates it is not classified as a hazardous substance, the SDS for its non-isotopically labeled counterpart suggests potential for skin, eye, and respiratory irritation[1][2]. Therefore, a cautious approach to personal protective equipment (PPE) and handling is recommended.

Personal Protective Equipment (PPE)

The minimum recommended PPE for handling **Sodium 3-methyl-2-oxobutanoate-13C2,d4** is outlined below. This is based on general laboratory safety protocols and potential hazards associated with the chemical class[3][4].

PPE Category	Item	Specifications
Eye and Face Protection	Safety Glasses with Side Shields or Goggles	Must meet American National Standards Institute (ANSI) Z87 testing criteria[4]. A face shield may be necessary for full-face splash protection[5].
Hand Protection	Disposable Nitrile or Latex Gloves	Check for visible tears before use. Change gloves frequently, especially if they become contaminated. Never reuse disposable gloves[3].
Body Protection	Laboratory Coat	A full-length lab coat should be worn and kept buttoned. In case of significant splash potential, a liquid-resistant apron is also recommended[3].
Respiratory Protection	Not Generally Required	Use in a well-ventilated area. If dust or aerosols are generated, use in a chemical fume hood[1].

Operational and Disposal Plan

Follow these step-by-step procedures for the safe handling and disposal of **Sodium 3-methyl-2-oxobutanoate-13C2,d4**.

1. Pre-Handling Preparations:

- Ensure you are in a well-ventilated laboratory.
- Put on all required PPE as specified in the table above.
- Locate the nearest eyewash station and safety shower before beginning work.

2. Handling the Compound:

- Avoid direct contact with skin and eyes[1].
- Minimize the creation of dust and aerosols[1].
- If transferring the solid, use a spatula or other appropriate tool.
- If working with solutions, handle them in a chemical fume hood to avoid inhaling any vapors or mists.

3. Storage:

- Store the compound in a tightly sealed container.
- Keep in a cool, dry, and well-ventilated place[6].
- Recommended storage temperatures are -80°C for up to 6 months or -20°C for up to 1 month[7].

4. Spill Management:

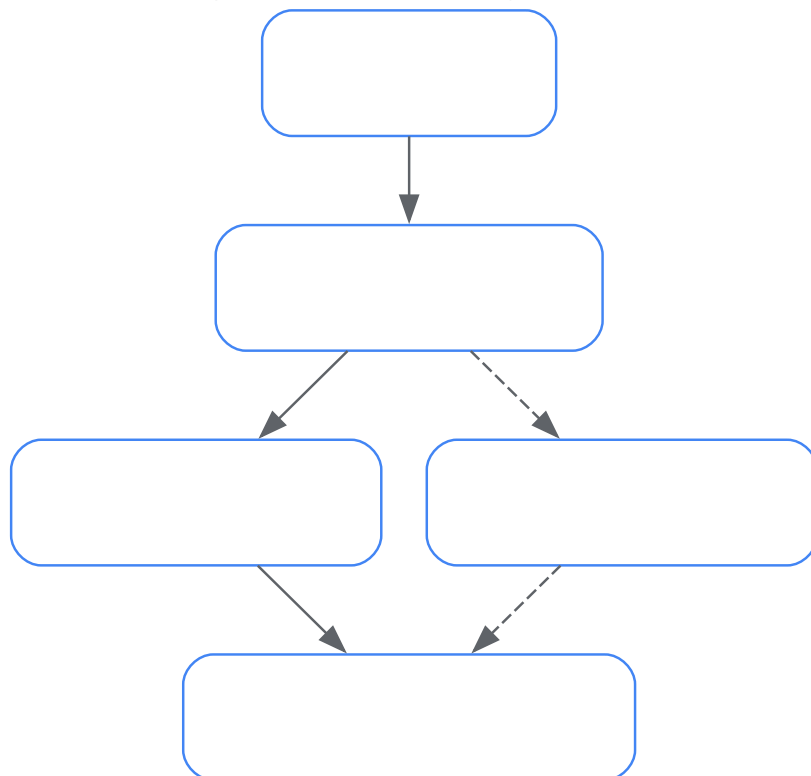
- In case of a spill, evacuate the immediate area if necessary.
- For small spills, absorb with an inert material (e.g., vermiculite, sand, or earth).
- Place the absorbed material into a suitable container for disposal.
- Clean the spill area thoroughly.

5. Disposal:

- Dispose of waste in accordance with local, state, and federal regulations.
- Do not allow the product to enter drains[8].
- Contaminated PPE, such as gloves and lab coats, should be disposed of as hazardous waste[3].

Experimental Workflow

Workflow for Handling Sodium 3-methyl-2-oxobutanoate-13C2,d4



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Caption: A flowchart outlining the key steps for the safe handling and disposal of **Sodium 3-methyl-2-oxobutanoate-13C2,d4**.

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